

Molecular weight and formula of 1-(4-Nitrophenyl)pyrrolidin-2-one

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)pyrrolidin-2-one

Cat. No.: B076513

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An In-depth Technical Guide on 1-(4-Nitrophenyl)pyrrolidin-2-one

This technical guide provides a comprehensive overview of the chemical properties, potential biological activities, and methodologies relevant to the study of **1-(4-Nitrophenyl)pyrrolidin-2-one**. This document is intended for researchers, scientists, and professionals involved in drug discovery and development, offering insights into its synthesis, potential mechanisms of action, and relevant experimental protocols based on current knowledge of related compounds.

Core Compound Specifications

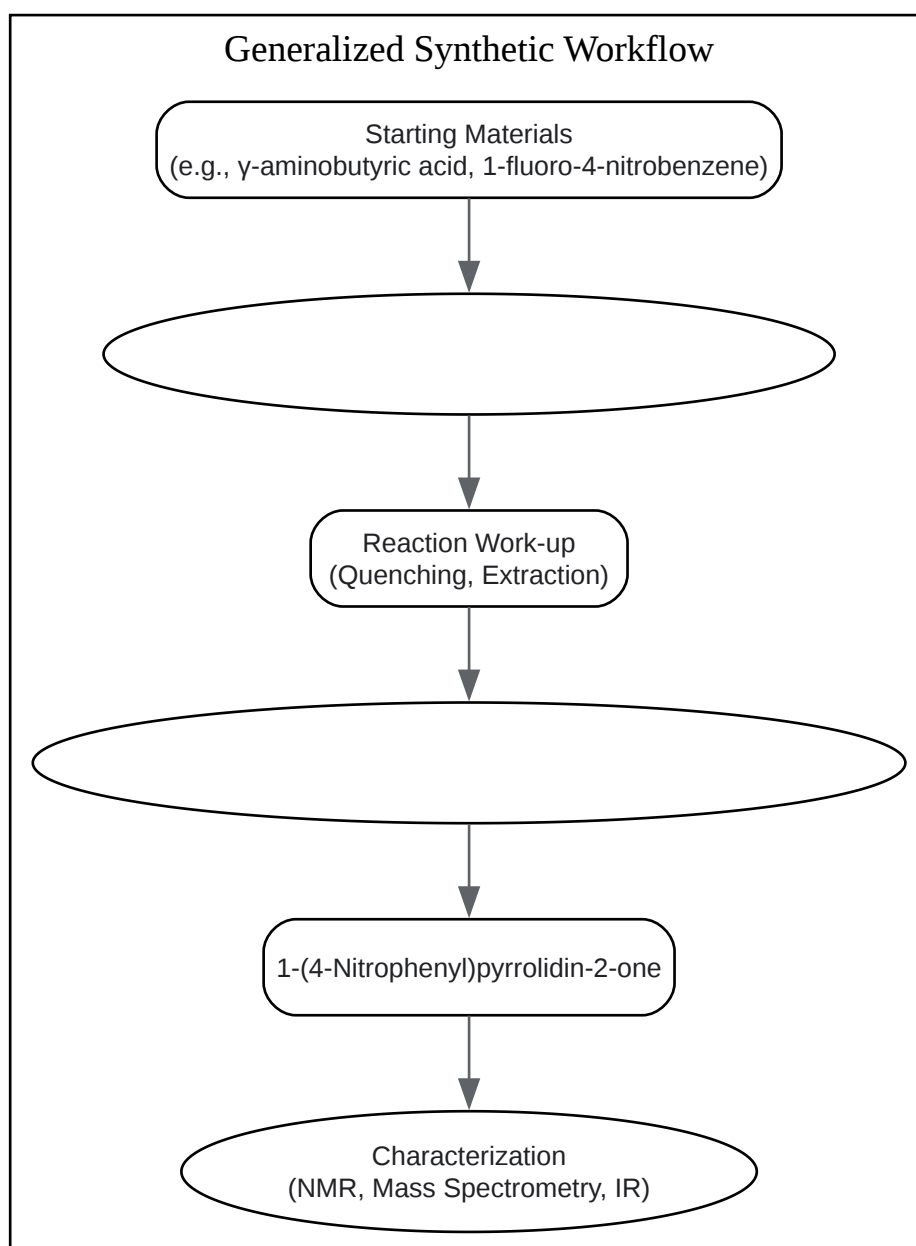
1-(4-Nitrophenyl)pyrrolidin-2-one is a derivative of pyrrolidin-2-one, also known as γ -lactam, which is a five-membered heterocyclic ring. The presence of the nitrophenyl group suggests potential for various biological activities.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₃
Molecular Weight	206.2 g/mol
CAS Number	13691-26-4

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **1-(4-Nitrophenyl)pyrrolidin-2-one** is not readily available in the cited literature, a general approach for the synthesis of N-aryl pyrrolidinones can be extrapolated. One common method involves the condensation of a γ -aminobutyric acid precursor with a substituted nitrobenzene derivative.

A plausible synthetic workflow is outlined below. This diagram represents a generalized multi-step synthesis that could be adapted for the production of **1-(4-Nitrophenyl)pyrrolidin-2-one**.



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A generalized workflow for the synthesis and characterization of N-aryl pyrrolidin-2-ones.

Characterization of the final product would typically involve nuclear magnetic resonance (NMR) spectroscopy to confirm the structure, mass spectrometry to verify the molecular weight, and infrared (IR) spectroscopy to identify functional groups.

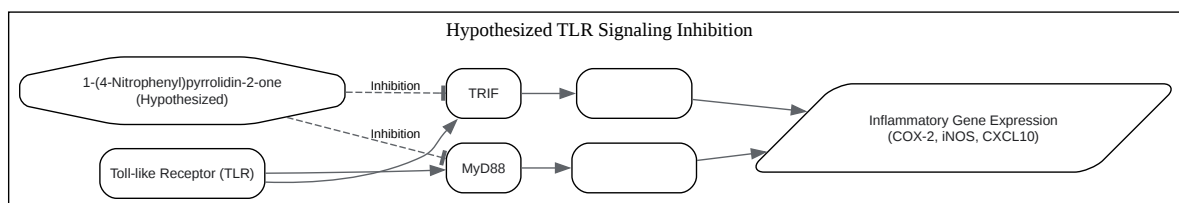
Potential Biological Activity and Signaling Pathways

Direct evidence for the biological activity of **1-(4-Nitrophenyl)pyrrolidin-2-one** is limited.

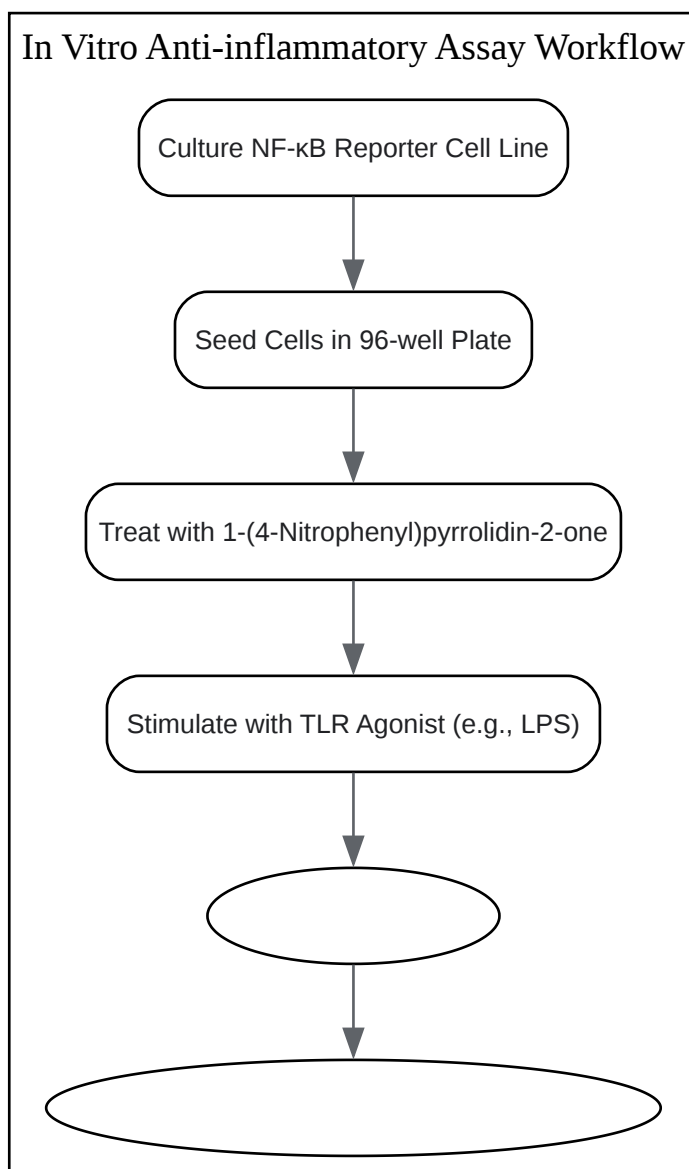
However, the broader class of pyrrolidinone derivatives has been shown to possess a range of biological activities, including anti-inflammatory, antiarrhythmic, and central nervous system effects.

Notably, a structurally related compound, 1-[4-fluoro-2-(2-nitrovinyl)phenyl]pyrrolidine, has been shown to suppress Toll-like receptor (TLR) signaling pathways.^[1] TLRs are crucial in the innate immune response, and their downstream signaling leads to the activation of transcription factors such as NF-κB and IRF3, which regulate the expression of inflammatory mediators. The inhibitory action of a related pyrrolidine derivative on this pathway suggests that **1-(4-Nitrophenyl)pyrrolidin-2-one** may also exhibit anti-inflammatory properties by a similar mechanism.

Below is a diagram illustrating the potential inhibitory effect on a generalized TLR signaling pathway, a plausible mechanism of action for compounds of this class.



In Vitro Anti-inflammatory Assay Workflow



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References

- 1. Suppressive effects of 1-[4-fluoro-2-(2-nitrovinyl)phenyl]pyrrolidine on the Toll-like receptor signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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